

Technical Safety & Handling Guide: 2-(1-Phenylethyl)aniline

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Compound of Interest

Compound Name: 2-(1-Phenylethyl)aniline

CAS No.: 28534-06-7

Cat. No.: B14694717

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Executive Summary & Chemical Identity[1][2][3]

2-(1-Phenylethyl)aniline (often encountered as its chiral forms, e.g., (S)-2-(1-Phenylethyl)aniline) is a sterically hindered aromatic amine. Unlike simple aniline, the bulky phenylethyl group at the ortho position imparts unique reactivity and stability profiles, making it a critical scaffold in the synthesis of chiral ligands (N-heterocyclic carbenes) and organometallic catalysts.

However, this structural complexity does not mitigate the inherent toxicity of the aniline moiety. This guide synthesizes standard safety data with advanced handling protocols required for high-value, reactive intermediates.

Chemical Identification Table

Parameter	Details
Chemical Name	2-(1-Phenylethyl)aniline
Synonyms	2-(α -Methylbenzyl)aniline; o-(1-Phenylethyl)aniline
CAS Number	64655-66-1 (Racemate); 21232-24-6 (S-isomer)
Molecular Formula	C ₁₄ H ₁₅ N
Molecular Weight	197.28 g/mol
Structure	Aniline ring substituted at the ortho position with a 1-phenylethyl group. [1] [2] [3] [4] [5] [6] [7] [8] [9] [10]

Hazard Identification & Toxicology (GHS)

Core Hazard Directive: Treat as a Category 3 Acute Toxicant and a Specific Target Organ Toxicant (Blood).[\[6\]](#)

While specific LD50 data for this derivative is often extrapolated, the metabolic activation pathway follows the conserved aniline mechanism. The lipophilic phenylethyl group may enhance dermal absorption compared to unsubstituted aniline.

GHS Classification (Extrapolated from Class Data)

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral/Dermal)	Cat 3/4	H301/H311: Toxic/Harmful if swallowed or in contact with skin.[6]
Skin/Eye Irritation	Cat 2/2A	H315/H319: Causes skin and serious eye irritation.[7][8][10][11]
STOT - Repeated Exposure	Cat 1	H372: Causes damage to organs (Blood/Spleen) through prolonged exposure.
Aquatic Toxicity	Cat 1/2	H410: Very toxic to aquatic life with long-lasting effects.[6]

The Mechanism of Toxicity: Methemoglobinemia

Unlike simple corrosive injuries, aniline toxicity is systemic. The liver metabolizes the amine into an N-hydroxylamine intermediate. This active metabolite oxidizes Hemoglobin (Fe^{2+}) to Methemoglobin (Fe^{3+}), which cannot transport oxygen, leading to chemical asphyxiation.

Figure 1: Metabolic Activation & Toxicity Pathway This diagram illustrates the causality between exposure and physiological failure.



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Physicochemical Properties[5][8][14][15]

Understanding the physical state is crucial for selecting engineering controls. As a high-boiling oil, inhalation risk is lower than volatile solvents unless heated or aerosolized, but surface contamination persists longer.

Property	Value / Characteristic	Experimental Note
Physical State	Viscous Liquid	May darken (oxidize) upon storage.
Color	Pale yellow to brown	Color indicates oxidation level; purify if dark brown.
Boiling Point	~160-165 °C @ 2 mmHg	Extrapolated from similar hindered anilines.
Density	~1.05 g/cm ³	Denser than water; sinks in aqueous spills.
Solubility	Immiscible in water	Soluble in DCM, EtOAc, MeOH.
pKa	~3.5 - 4.0	Less basic than aniline due to steric hindrance.

Advanced Handling & Storage Protocol

The "Self-Validating" Workflow: Safety is not just PPE; it is a logic gate system. If one condition fails, the workflow halts.

A. Engineering Controls[9]

- Primary Barrier: All transfers must occur in a certified fume hood with face velocity >0.5 m/s.
- Inert Atmosphere: Store and handle under Nitrogen or Argon.[4] The benzylic hydrogen (on the phenylethyl group) is susceptible to radical autoxidation, which can form peroxides or degrade the amine.

B. Personal Protective Equipment (PPE) Selection[9]

- Glove Logic: Standard Nitrile gloves (0.11 mm) offer <15 minutes protection against aromatic amines.
 - Recommendation: Use Silver Shield (Laminate) or double-gloved Thick Nitrile (>0.2 mm). Change immediately upon splash.

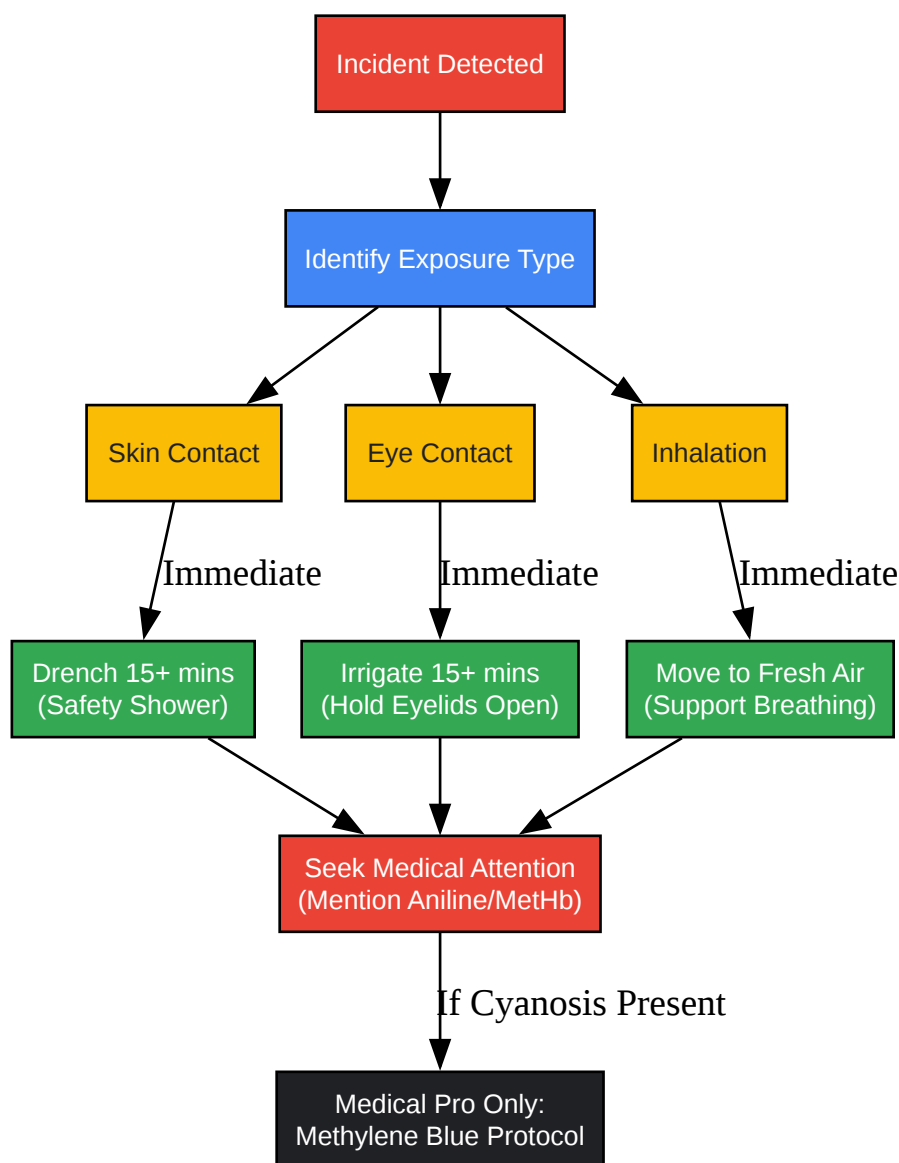
- Respiratory: If heating outside a hood (not recommended), a full-face respirator with OV (Organic Vapor) and P100 (Particulate) cartridges is mandatory.

C. Storage Stability

- Temp: 2–8 °C (Refrigerated).
- Container: Amber glass with Teflon-lined cap. Light accelerates photo-oxidation.
- Incompatibility: Segregate from strong oxidizers (nitric acid, peroxides) and acid chlorides.

Emergency Response Architecture

Figure 2: Exposure Response Decision Matrix Follow this logic immediately upon suspected exposure.



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Specific Medical Note

Cyanosis (blue skin/lips) is a late sign of Methemoglobinemia. Do not wait for cyanosis to seek medical help. Provide the medical team with the SDS and explicitly mention "Suspected Aniline Poisoning" so they can prepare Methylene Blue if necessary.

Synthesis & Application Context

Why use 2-(1-Phenylethyl)aniline?

In drug development, this molecule is a "privileged structure." The chiral version allows for the induction of chirality in metal-catalyzed reactions.

- **Chiral Ligand Synthesis:** It is a precursor for N-aryl imines and N-heterocyclic carbenes (NHCs). The bulky ortho-substituent forces the metal center into a rigid geometry, improving enantioselectivity in catalytic cycles (e.g., Suzuki-Miyaura coupling).
- **Steric Blocking:** In medicinal chemistry, the bulky group prevents metabolic attack at the ortho position, potentially extending the half-life of the drug candidate.

Waste Disposal[9][12][13]

- Do not mix with general organic waste if acidic. Exothermic salt formation can pressurize waste containers.
- Protocol: Neutralize excess amine with dilute HCl to form the stable hydrochloride salt, then dispose of as "Hazardous Organic Waste (Halogen-free)."

References

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